

The Dual Function of Pyruvate Kinase M2 in Neuronal Cells: A Technical Guide

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Abstract

Pyruvate Kinase M2 (PKM2), a key enzyme in glycolysis, has emerged as a critical regulator of neuronal function and a potential therapeutic target for a range of neurological disorders. Beyond its canonical role in cellular metabolism, PKM2 exhibits non-canonical functions as a protein kinase and transcriptional co-activator, influencing a multitude of cellular processes including neuroinflammation, apoptosis, and neurogenesis. This technical guide provides an in-depth exploration of the multifaceted roles of PKM2 in neuronal cells, presenting quantitative data, detailed experimental protocols, and visual representations of its signaling pathways to support advanced research and drug development in neurology.

Core Concepts: Canonical and Non-Canonical Functions of PKM2

PKM2 is one of two isoforms produced by the alternative splicing of the PKM gene. While the PKM1 isoform is predominantly expressed in differentiated tissues with high energy demands like muscle and the adult brain, PKM2 is highly expressed in proliferating cells, including

embryonic and neural progenitor cells.[1] In the brain, PKM1 is considered the primary isoform in mature neurons, whereas PKM2 is more specific to astrocytes and microglia.[2] However, PKM2 expression is significantly upregulated in neurons under pathological conditions such as hypoxic-ischemic injury and in neurodegenerative diseases.[3][4]

Canonical Function: A Metabolic Gatekeeper

In its canonical role, PKM2 catalyzes the final rate-limiting step of glycolysis: the conversion of phosphoenolpyruvate (PEP) to pyruvate, generating ATP. The activity of PKM2 is allosterically regulated, allowing it to exist in two main conformational states:

- Tetrameric form: A highly active state that promotes efficient ATP production through glycolysis.
- Dimeric form: A less active state that leads to the accumulation of glycolytic intermediates. These intermediates are then shunted into anabolic pathways, such as the pentose phosphate pathway, to produce macromolecules necessary for cell proliferation.

This ability to switch between a highly active and a less active state allows PKM2 to act as a metabolic switch, balancing the cell's need for energy with its requirement for biosynthetic precursors.

Non-Canonical Functions: A Nuclear Player

The dimeric form of PKM2 can translocate to the nucleus, where it acts as a protein kinase and a transcriptional co-activator for various transcription factors, including STAT3 and HIF-1 α . [5] This non-metabolic role allows PKM2 to directly influence gene expression related to cell survival, proliferation, and inflammation, independent of its enzymatic activity in the cytoplasm. [5]

Quantitative Data on PKM2 in the Nervous System

The following tables summarize key quantitative data regarding PKM2 expression and its metabolic impact in the central nervous system.

Table 1: Relative mRNA Expression of PKM Isoforms in Human Brain

Tissue Type	PKM1 mRNA Level (Normalized to HPRT1)	PKM2 mRNA Level (Normalized to HPRT1)	Reference
Normal Brain	High	~10-fold lower than PKM1	[6] [7]
Glioblastoma (GBM)	Comparably reduced vs. Normal Brain	3-5 fold increase vs. lower-grade gliomas	[6]

Table 2: Metabolic Consequences of PKM2 Modulation in Neuronal Context

Model System	PKM2 Modulation	Key Metabolic Change	Reference
Neural Stem/Progenitor Cells (Mouse Hippocampus)	Knockout of PKM2	Lower L-lactate levels in cell supernatant	[8] [9]
Ischemic Stroke Model (Mice)	Astrocyte-specific PKM2 gene deletion	Impairment of lactate metabolism in the hippocampus	[2] [10]
H1299 Lung Cancer Cells (for principle illustration)	Overexpression of active PKM2	Reduced lactate production	[11]

Table 3: Effects of PKM2 on Neuronal Viability

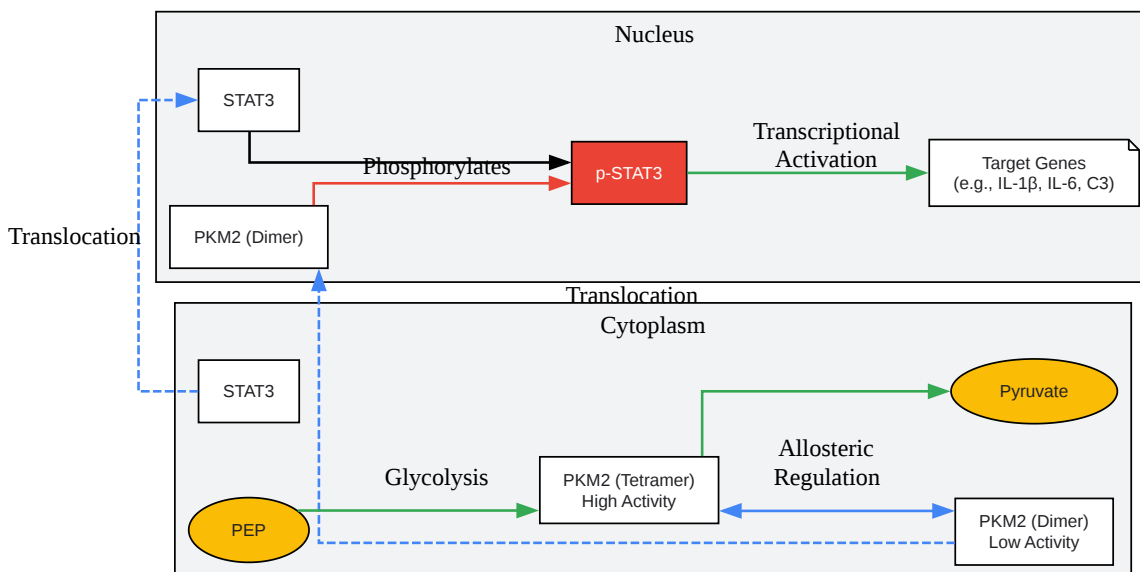
Condition / Disease Model	PKM2 Modulation	Observed Effect on Neurons	Reference
Hypoxic-Ischemic Encephalopathy (Rat Model)	Upregulation of PKM2	Increased active caspase-3 and neuronal apoptosis	[12]
Hypoxic-Ischemic Brain Injury (Neonatal Rats)	Inhibition of PKM2	Potential reduction in hippocampal neuronal pyroptosis	[13]
Amyotrophic Lateral Sclerosis (SOD1G93A mice)	Pharmacological inhibition of PKM2	Exacerbated neuronal apoptosis	[14]
Status Epilepticus (Rat Model)	Inhibition of PKM2	Ameliorated neuronal inflammation and apoptosis	[15]

Key Signaling Pathways Involving PKM2 in Neurons

PKM2 is a central node in several signaling pathways crucial for neuronal fate. Its nuclear translocation and protein kinase activity are particularly important in pathological contexts.

PKM2-STAT3 Signaling Pathway

In the nucleus, dimeric PKM2 can act as a protein kinase, directly phosphorylating STAT3 (Signal Transducer and Activator of Transcription 3). This phosphorylation event promotes STAT3 activation and its subsequent binding to the promoter regions of target genes involved in inflammation and cell survival.

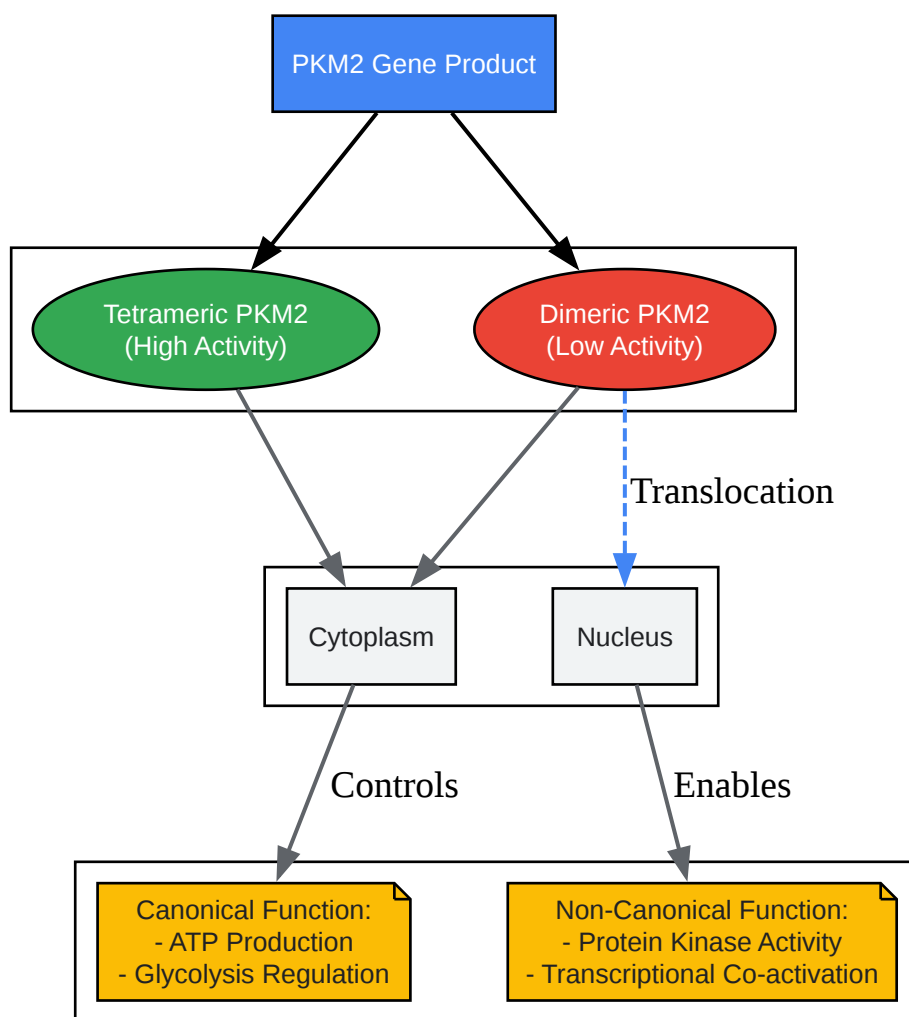


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Caption: PKM2 nuclear translocation and phosphorylation of STAT3.

Logical Relationship of PKM2 Functions

The function of PKM2 in a neuronal cell is determined by its oligomeric state and subcellular localization, which dictates its involvement in either metabolic or signaling roles.



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Caption: Interplay between PKM2 state, location, and function.

Detailed Experimental Protocols

This section provides methodologies for key experiments used to investigate the function of PKM2 in neuronal cells.

Measurement of Pyruvate Kinase Activity in Neuronal Lysates

This protocol is based on a coupled enzyme assay where the pyruvate generated by PKM2 is used to quantify its activity.

Principle:

- PKM2 Reaction: Phosphoenolpyruvate (PEP) + ADP → Pyruvate + ATP
- Coupled Reaction: Pyruvate is oxidized by pyruvate oxidase, producing a colored or fluorescent product that is proportional to the pyruvate generated.

Materials:

- Pyruvate Kinase Activity Assay Kit (e.g., Abcam ab83432, Sigma-Aldrich MAK072, ScienCell #8258)
- Neuronal cell or brain tissue lysate
- 96-well microplate (clear for colorimetric, black for fluorometric)
- Microplate reader
- Assay Buffer
- Substrate Mix (containing PEP and ADP)
- Enzyme Mix (containing pyruvate oxidase)
- Probe (e.g., OxiRed™)
- Pyruvate Standard

Procedure:

- Sample Preparation:
 - Homogenize brain tissue or lyse cultured neurons in the provided assay buffer on ice.
 - Centrifuge the lysate at ~10,000 x g for 10 minutes at 4°C to pellet insoluble material.
 - Collect the supernatant (lysate) and determine the protein concentration (e.g., using a BCA assay).

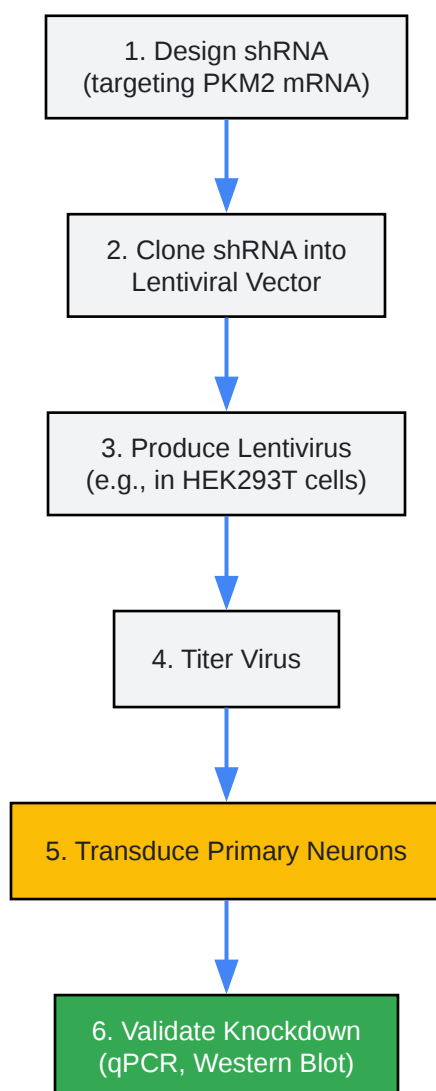
- Standard Curve Preparation:
 - Prepare a serial dilution of the Pyruvate Standard in assay buffer according to the kit manufacturer's instructions to generate a standard curve (e.g., 0 to 10 nmol/well).
- Reaction Setup:
 - Add 1-50 μ L of neuronal lysate to desired wells of the 96-well plate. Adjust the volume to 50 μ L with assay buffer.
 - For the positive control, add a small volume (e.g., 2-5 μ L) of the provided PK Positive Control.
 - Prepare a Reaction Mix by combining Assay Buffer, Substrate Mix, Enzyme Mix, and the Probe in proportions specified by the kit protocol.
- Measurement:
 - Add 50 μ L of the Reaction Mix to each well containing the standards and samples.
 - Immediately measure the absorbance (e.g., 570 nm) or fluorescence (e.g., Ex/Em = 535/587 nm) in kinetic mode at 25°C.
 - Take readings every 2-5 minutes for at least 10-30 minutes.
- Calculation:
 - Calculate the change in absorbance or fluorescence over time ($\Delta A/\Delta t$ or $\Delta F/\Delta t$).
 - Use the pyruvate standard curve to convert the rate of signal change to the rate of pyruvate production (nmol/min).
 - Normalize the activity to the amount of protein in the lysate (e.g., in U/mg, where 1 Unit = 1 μ mol of pyruvate generated per minute).

shRNA-Mediated Knockdown of PKM2 in Primary Neurons

This protocol outlines a general workflow for reducing PKM2 expression in cultured neurons using a lentiviral delivery system for short hairpin RNA (shRNA).

Principle: A lentiviral vector is used to deliver an shRNA sequence targeting PKM2 mRNA. Once inside the cell, the shRNA is processed into siRNA, which guides the RISC complex to degrade the target PKM2 mRNA, thereby silencing its expression.

Workflow Diagram:



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Caption: Workflow for shRNA-mediated knockdown of PKM2.

Detailed Steps:

- shRNA Design and Cloning:
 - Design 2-3 short hairpin RNA sequences targeting the coding sequence of the neuronal PKM2 transcript. Include a non-targeting scramble shRNA as a negative control.
 - Synthesize DNA oligonucleotides encoding the shRNA sequences.
 - Anneal the complementary oligos and ligate them into a lentiviral expression vector (e.g., pLKO.1). The vector should contain a selectable marker (e.g., puromycin resistance) and/or a fluorescent reporter (e.g., GFP).
- Lentivirus Production:
 - Co-transfect the shRNA-containing lentiviral vector along with packaging plasmids (e.g., psPAX2, pMD2.G) into a packaging cell line like HEK293T using a suitable transfection reagent.
 - Collect the virus-containing supernatant 48-72 hours post-transfection.
 - Concentrate the virus by ultracentrifugation or a precipitation-based method.
- Transduction of Primary Neurons:
 - Culture primary neurons (e.g., hippocampal or cortical neurons) to the desired day in vitro (DIV).
 - Add the concentrated lentivirus (at a predetermined multiplicity of infection, MOI) to the neuronal culture medium.
 - To enhance viability, replace the virus-containing medium with conditioned medium after a short incubation period (e.g., 3-6 hours).[\[16\]](#)
- Validation of Knockdown:
 - After 72-96 hours (to allow for mRNA and protein turnover), harvest the neurons.
 - qPCR: Extract total RNA, reverse transcribe to cDNA, and perform quantitative PCR using primers specific for PKM2 to quantify the reduction in mRNA levels.

- Western Blot: Prepare protein lysates and perform Western blotting using an antibody specific to PKM2 to confirm the reduction in protein levels. Use a loading control (e.g., β -actin or GAPDH) for normalization.

Co-Immunoprecipitation (Co-IP) of PKM2 and STAT3 from Brain Tissue

This protocol is for verifying the physical interaction between PKM2 and a putative binding partner like STAT3 in the native cellular environment of the brain.[\[17\]](#)

Principle: An antibody targeting PKM2 is used to capture it from a brain tissue lysate. If STAT3 is physically bound to PKM2, it will be pulled down as part of the complex. The presence of STAT3 in the immunoprecipitated sample is then detected by Western blotting.

Materials:

- Brain tissue (e.g., hippocampus, cortex)
- Co-IP Lysis Buffer (e.g., non-denaturing buffer like RIPA without SDS) containing protease and phosphatase inhibitors
- Antibody for immunoprecipitation (anti-PKM2)
- Control IgG antibody (from the same species as the anti-PKM2 antibody)
- Protein A/G magnetic beads or agarose resin
- Antibodies for Western blotting (anti-PKM2 and anti-STAT3)

Procedure:

- Lysate Preparation:
 - Homogenize fresh or frozen brain tissue in ice-cold Co-IP lysis buffer.
 - Incubate on ice for 30 minutes with gentle agitation.
 - Centrifuge at $\sim 14,000 \times g$ for 15 minutes at 4°C.

- Carefully transfer the supernatant (total protein lysate) to a new pre-chilled tube. Reserve a small aliquot as the "Input" control.
- Immunoprecipitation:
 - Pre-clear the lysate by incubating with Protein A/G beads for 1 hour at 4°C to reduce non-specific binding.
 - Centrifuge and transfer the pre-cleared supernatant to a new tube.
 - Add the anti-PKM2 antibody (or control IgG) to the pre-cleared lysate. Incubate overnight at 4°C with gentle rotation.
 - Add fresh Protein A/G beads to the lysate-antibody mixture and incubate for 2-4 hours at 4°C to capture the immune complexes.
- Washing and Elution:
 - Pellet the beads by centrifugation and discard the supernatant.
 - Wash the beads 3-5 times with ice-cold Co-IP lysis buffer to remove non-specifically bound proteins.
 - After the final wash, elute the bound proteins from the beads by resuspending them in 1X Laemmli sample buffer and boiling for 5-10 minutes.
- Western Blot Analysis:
 - Separate the proteins from the Input, the PKM2-IP, and the IgG-IP samples by SDS-PAGE.
 - Transfer the proteins to a PVDF or nitrocellulose membrane.
 - Probe the membrane with primary antibodies against both STAT3 (to detect the co-precipitated protein) and PKM2 (to confirm the pulldown of the target).
 - A successful Co-IP is indicated by the presence of a band for STAT3 in the PKM2-IP lane, but not in the control IgG lane.

Conclusion and Future Directions

The study of PKM2 in neuronal cells has unveiled a complex interplay between metabolism and cellular signaling. Its dual role as both a glycolytic enzyme and a nuclear protein kinase positions it as a critical regulator in the brain's response to injury and disease. The upregulation of PKM2 in various neuropathologies, coupled with its influence on neuroinflammation and cell death, makes it a compelling target for therapeutic intervention. Future research should focus on developing cell-type-specific modulators of PKM2 activity or its nuclear translocation to harness its therapeutic potential while minimizing off-target effects. A deeper understanding of the upstream signals that govern PKM2's switch from a metabolic to a signaling molecule in neurons will be paramount in designing novel treatments for a wide array of debilitating neurological disorders.

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References

- 1. The glycolytic enzyme PKM2 regulates inflammatory osteoclastogenesis by modulating STAT3 phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effects of Pyruvate Kinase M2 (PKM2) Gene Deletion on Astrocyte-Specific Glycolysis and Global Cerebral Ischemia-Induced Neuronal Death - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Role of PKM2 in Multiple Signaling Pathways Related to Neurological Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. neurolipidomics.com [neurolipidomics.com]
- 6. Pyruvate Kinase M2 Expression, but Not Pyruvate Kinase Activity, Is Up-Regulated in a Grade-Specific Manner in Human Glioma | PLOS One [journals.plos.org]
- 7. Pyruvate Kinase M2 Expression, but Not Pyruvate Kinase Activity, Is Up-Regulated in a Grade-Specific Manner in Human Glioma - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]

- 9. PKM2 is a key factor to regulate neurogenesis and cognition by controlling lactate homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. PKM2 promotes Th17 cell differentiation and autoimmune inflammation by fine-tuning STAT3 activation - PMC [pmc.ncbi.nlm.nih.gov]
- 14. PKM2 alleviates mitochondrial oxidative stress and neuronal apoptosis through metabolic and non-metabolic pathways to protect SOD1G93A mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. BioKB - Publication [biokb.lcsb.uni.lu]
- 16. A lentiviral system for efficient knockdown of proteins in neuronal cultures [version 1; referees: 2 approved] - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Co-immunoprecipitation from Brain | Springer Nature Experiments [experiments.springernature.com]
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